

Application Note & Synthesis Protocol: 5-Methoxy-2-(1H-pyrazol-1-YL)benzoic acid

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Compound of Interest

Compound Name: 5-Methoxy-2-(1H-pyrazol-1-YL)benzoic acid

CAS No.: 1214622-45-3

Cat. No.: B1395151

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Abstract

This document provides a comprehensive, in-depth guide for the synthesis of **5-Methoxy-2-(1H-pyrazol-1-YL)benzoic acid**, a valuable heterocyclic building block in medicinal chemistry and drug discovery. The protocol is based on a copper-catalyzed Ullmann condensation, a classic and reliable method for the formation of carbon-nitrogen bonds. This guide is designed for researchers, chemists, and drug development professionals, offering a detailed experimental procedure, mechanistic insights, characterization data, and safety considerations. The narrative explains the causality behind experimental choices, ensuring that the protocol is not just a series of steps but a self-validating scientific methodology.

Introduction and Synthetic Strategy

5-Methoxy-2-(1H-pyrazol-1-YL)benzoic acid is a bifunctional molecule incorporating a pyrazole ring, a common scaffold in pharmacologically active compounds, and a benzoic acid moiety, which allows for further derivatization, such as amide bond formation. The synthesis of

N-aryl pyrazoles has been a subject of considerable interest due to their prevalence in pharmaceuticals and agrochemicals.[1]

The synthetic strategy detailed herein employs a copper-catalyzed N-arylation reaction, also known as the Ullmann condensation. This approach involves the cross-coupling of 2-bromo-5-methoxybenzoic acid with pyrazole. The use of a copper catalyst is advantageous as it provides a reliable and scalable method for forming the key N-aryl bond.[2][3] While traditional Ullmann conditions often require harsh reaction temperatures, modern protocols, sometimes assisted by ligands, can proceed under milder conditions.[3][4] This protocol is optimized for efficiency and yield, drawing from established procedures for similar transformations.[5]

Reaction Scheme:

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Figure 1: Overall reaction scheme for the Ullmann condensation of 2-bromo-5-methoxybenzoic acid and pyrazole.

Mechanistic Rationale: The Ullmann Condensation

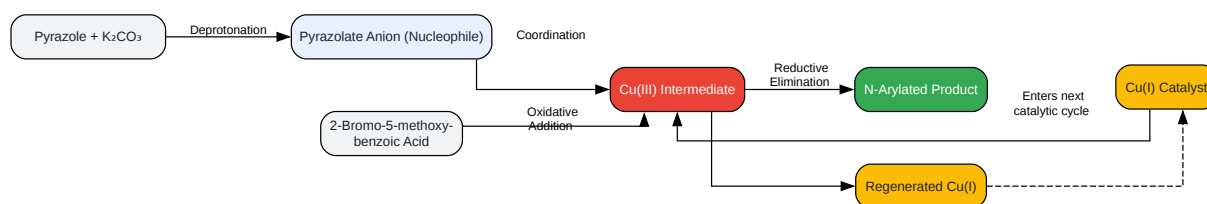
The Ullmann condensation is a cornerstone of C-N bond formation. The reaction is catalyzed by a copper(I) species, which is often generated in situ from a copper(I) or copper(II) precursor. The mechanism, while complex and subject to ongoing research, is generally understood to proceed through a catalytic cycle.

Key Mechanistic Steps:

- Deprotonation: The base (potassium carbonate) deprotonates the pyrazole, forming the pyrazolate anion, a more potent nucleophile.
- Oxidative Addition: The copper(I) catalyst is believed to undergo oxidative addition to the aryl halide (2-bromo-5-methoxybenzoic acid), forming a copper(III) intermediate.
- Ligand Exchange/Coordination: The pyrazolate anion coordinates to the copper center.
- Reductive Elimination: The final C-N bond is formed through reductive elimination from the copper(III) complex, yielding the desired N-arylated pyrazole product and regenerating the active copper(I) catalyst.

The choice of a high-boiling point, polar aprotic solvent like N,N-Dimethylformamide (DMF) is crucial as it effectively solubilizes the reagents and allows the reaction to be heated to the required temperature to overcome the activation energy of the oxidative addition step.[5]

Logical Flow of the Ullmann Reaction Mechanism



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Caption: Simplified catalytic cycle of the copper-catalyzed N-arylation.

Materials and Equipment

Reagents & Materials

Reagent/Material	Molecular Formula	MW (g/mol)	Amount (mmol)	Mass/Volume	Supplier Example
2-Bromo-5-methoxybenzoic acid	C ₈ H ₇ BrO ₃	231.04	20.0	4.62 g	Sigma-Aldrich
Pyrazole	C ₃ H ₄ N ₂	68.08	24.0 (1.2 eq)	1.63 g	Sigma-Aldrich
Copper(I) Iodide (CuI)	CuI	190.45	2.0 (0.1 eq)	381 mg	Sigma-Aldrich
Potassium Carbonate (K ₂ CO ₃)	K ₂ CO ₃	138.21	40.0 (2.0 eq)	5.53 g	Sigma-Aldrich
N,N-Dimethylformamide (DMF)	C ₃ H ₇ NO	73.09	-	50 mL	Sigma-Aldrich
Hydrochloric Acid (conc. HCl)	HCl	36.46	-	As needed (~5 mL)	Fisher Scientific
Deionized Water	H ₂ O	18.02	-	~500 mL	-
Ethyl Acetate (EtOAc)	C ₄ H ₈ O ₂	88.11	-	~200 mL	Fisher Scientific
Brine (Saturated NaCl solution)	NaCl(aq)	58.44	-	~50 mL	-
Anhydrous Sodium Sulfate (Na ₂ SO ₄)	Na ₂ SO ₄	142.04	-	As needed	Fisher Scientific

Equipment

- 250 mL three-neck round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle with temperature controller
- Inert atmosphere setup (Nitrogen or Argon balloon)
- Buchner funnel and filter flask
- Separatory funnel (250 mL)
- Standard laboratory glassware (beakers, graduated cylinders)
- Rotary evaporator
- High-vacuum pump

Detailed Experimental Protocol

Synthetic Workflow Overview

Caption: Step-by-step experimental workflow for the synthesis.

Step-by-Step Procedure:

- Reaction Setup:
 - To a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 2-bromo-5-methoxybenzoic acid (4.62 g, 20.0 mmol), pyrazole (1.63 g, 24.0 mmol), potassium carbonate (5.53 g, 40.0 mmol), and copper(I) iodide (381 mg, 2.0 mmol).
 - Evacuate and backfill the flask with an inert gas (Nitrogen or Argon) three times to ensure an oxygen-free atmosphere. This is critical as oxygen can oxidize the Cu(I) catalyst,

rendering it inactive.

- Add anhydrous N,N-Dimethylformamide (50 mL) via syringe.
- Reaction Execution:
 - With vigorous stirring, heat the reaction mixture to 120-130 °C using a heating mantle.
 - Maintain this temperature and allow the reaction to reflux for 12-18 hours. The mixture will typically turn a dark brown or green color.
 - Monitoring (Optional): The reaction progress can be monitored by Thin Layer Chromatography (TLC) using a mobile phase of 7:3 Hexane:Ethyl Acetate with 1% acetic acid. The disappearance of the starting 2-bromo-5-methoxybenzoic acid spot indicates reaction completion.
- Workup and Isolation:
 - After the reaction is complete, allow the mixture to cool to room temperature.
 - Pour the dark reaction mixture slowly into a beaker containing 400 mL of ice-cold deionized water with stirring.
 - Acidify the aqueous mixture to a pH of approximately 2-3 by the dropwise addition of concentrated hydrochloric acid. The target product, being a carboxylic acid, is insoluble in acidic water and will precipitate out.
 - Stir the resulting suspension for 30 minutes in an ice bath to ensure complete precipitation.
 - Collect the crude solid product by vacuum filtration using a Buchner funnel.
 - Wash the filter cake thoroughly with deionized water (2 x 50 mL) to remove DMF and inorganic salts.
- Purification:

- The crude product can be purified by recrystallization. A suitable solvent system is an ethanol/water or isopropanol/water mixture.
- Dissolve the crude solid in a minimal amount of hot ethanol or isopropanol.
- Slowly add hot deionized water until the solution becomes cloudy (the cloud point).
- Add a few more drops of the hot alcohol until the solution becomes clear again.
- Allow the solution to cool slowly to room temperature, then place it in an ice bath for 1 hour to maximize crystal formation.
- Collect the purified crystals by vacuum filtration, wash with a small amount of cold 1:1 ethanol/water, and dry under high vacuum for several hours.

Product Characterization

To confirm the identity and purity of the final product, the following analytical techniques are recommended.

- ^1H NMR (Proton Nuclear Magnetic Resonance):
 - Solvent: DMSO- d_6 or CDCl_3
 - Expected Signals (ppm): Aromatic protons from the benzoic acid and pyrazole rings, a singlet for the methoxy group (OCH_3), and a broad singlet for the carboxylic acid proton (COOH). The distinct splitting patterns of the aromatic protons will confirm the substitution pattern.
- ^{13}C NMR (Carbon Nuclear Magnetic Resonance):
 - Expected Signals (ppm): Signals corresponding to the carbonyl carbon of the carboxylic acid (~165-170 ppm), aromatic carbons, the methoxy carbon (~55-60 ppm), and the three distinct carbons of the pyrazole ring.
- Mass Spectrometry (MS):
 - Technique: Electrospray Ionization (ESI) in negative or positive mode.

- Expected m/z: For $C_{11}H_{10}N_2O_3$, the exact mass is 218.0691. The mass spectrum should show a prominent ion corresponding to $[M-H]^-$ at m/z 217.06 or $[M+H]^+$ at m/z 219.07.
- Melting Point (MP):
 - A sharp melting point range for the purified crystalline solid is indicative of high purity.

Safety and Handling

- Personal Protective Equipment (PPE): Always wear safety glasses, a lab coat, and appropriate chemical-resistant gloves.
- Reagent Handling:
 - DMF: N,N-Dimethylformamide is a reproductive toxin and can be absorbed through the skin. Handle only in a well-ventilated fume hood.
 - Copper(I) Iodide: Can cause skin and eye irritation. Avoid inhalation of dust.
 - Pyrazole: Is harmful if swallowed and causes skin irritation.
 - Concentrated HCl: Is highly corrosive. Handle with extreme care in a fume hood.
- Reaction Conditions: The reaction is run at elevated temperatures. Ensure the apparatus is securely clamped and that the heating mantle is monitored.

Troubleshooting

Issue	Possible Cause	Suggested Solution
Low or No Conversion	Inactive catalyst (oxidized CuI).	Ensure the reaction is set up under a strictly inert atmosphere. Use fresh, high-purity CuI.
Insufficient temperature or reaction time.	Verify the internal reaction temperature. If needed, increase the temperature slightly (to ~140 °C) or extend the reaction time.	
Incomplete Precipitation	pH is not sufficiently acidic.	Check the pH with pH paper after adding HCl. Add more acid dropwise until the pH is confirmed to be in the 2-3 range.
Product is an Oil/Gummy	Impurities are present.	During workup, wash the aqueous layer with a nonpolar solvent like hexanes before acidification to remove nonpolar impurities. Ensure thorough washing of the crude solid.
Poor Recrystallization	Incorrect solvent choice or cooling too rapidly.	Experiment with different solvent systems. Ensure the product is fully dissolved in the minimum amount of hot solvent and allow for slow cooling.

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